

Section 1: Physicochemical Profiling & Solubility Dynamics

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Compound of Interest

Compound Name: *tert-Butyl (1-amino-1-oxopropan-2-yl)carbamate*

CAS No.: 81587-17-9

Cat. No.: B3068770

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Causality of Solvent Interactions The solubility behavior of Boc-L-alaninamide is dictated by its amphiphilic structural nature. The primary amide group (-CONH₂) acts as both a robust hydrogen bond donor and acceptor, facilitating excellent solubility in polar protic solvents such as water and aqueous weak acids (e.g., 1% acetic acid)[1].

Conversely, the introduction of the bulky, nonpolar Boc group disrupts the hydrogen-bonded crystal lattice energy of the native amino acid amide and significantly increases the molecule's overall lipophilicity[3]. This structural modification enables high solubility in polar aprotic solvents like N,N-dimethylformamide (DMF), dichloromethane (DCM), and dimethyl sulfoxide (DMSO), which are standard in organic synthesis and SPPS[4][5]. In highly nonpolar solvents (e.g., hexane), the molecule remains largely insoluble because the solvent lacks the dipole moment required to solvate the polar amide core[6].

Table 1: Quantitative & Qualitative Solubility Profile of Boc-L-alaninamide

| Solvent Category | Recommended Solvent | Expected Solubility | Mechanistic Rationale |
|------------------|-----------------------|---------------------|--|
| Aqueous / Acidic | Water, 1% Acetic Acid | High | Strong hydrogen bonding networks with the primary amide and carbamate carbonyl[1]. |
| Polar Aprotic | DMF, DMSO | Very High | Optimal thermodynamic solvation of both the lipophilic Boc group and the polar amide[4]. |
| Halogenated | Dichloromethane (DCM) | High | Favorable dipole-dipole interactions; serves as the standard solvent for Boc-SPPS coupling[5]. |
| Nonpolar | Hexane, Toluene | Low / Insoluble | Insufficient solvent polarity to disrupt the intermolecular forces of the solid lattice[6]. |

Section 2: Storage Conditions & Stability

Mechanisms

Degradation Pathways While the Boc protecting group is highly stable under neutral and strongly basic conditions, it is inherently acid-labile[3]. Exposure to atmospheric moisture over time can lead to localized pH shifts or microbial growth if the compound is stored improperly in a non-sterile environment. Furthermore, elevated temperatures can induce thermal degradation or promote diketopiperazine (DKP) formation in specific peptide sequences incorporating this building block[2].

Optimized Storage Parameters To ensure maximum shelf-life and preserve chemical integrity, Boc-L-alaninamide must be managed as a moisture-sensitive solid[1].

- Short-Term Storage (< 1 month): Store at 2–8°C in a tightly sealed, opaque container to protect from ambient light and humidity.
- Long-Term Storage (> 1 month): Store at -20°C in a desiccator. Critical Causality: Before opening, the container must be allowed to equilibrate to room temperature. Failing to do so will cause atmospheric moisture to condense onto the cold, hygroscopic solid, immediately compromising the effective molar mass for future gravimetric measurements[7].
- Solution Storage: Protected amino acids should not be stored in solution for extended periods. If unavoidable, solutions must be aliquoted, purged with an inert gas (argon or nitrogen), and frozen at -20°C. Freeze-thaw cycles must be strictly avoided as they accelerate hydrolytic degradation[7].

Section 3: Experimental Protocol - Self-Validating Stock Solution Preparation

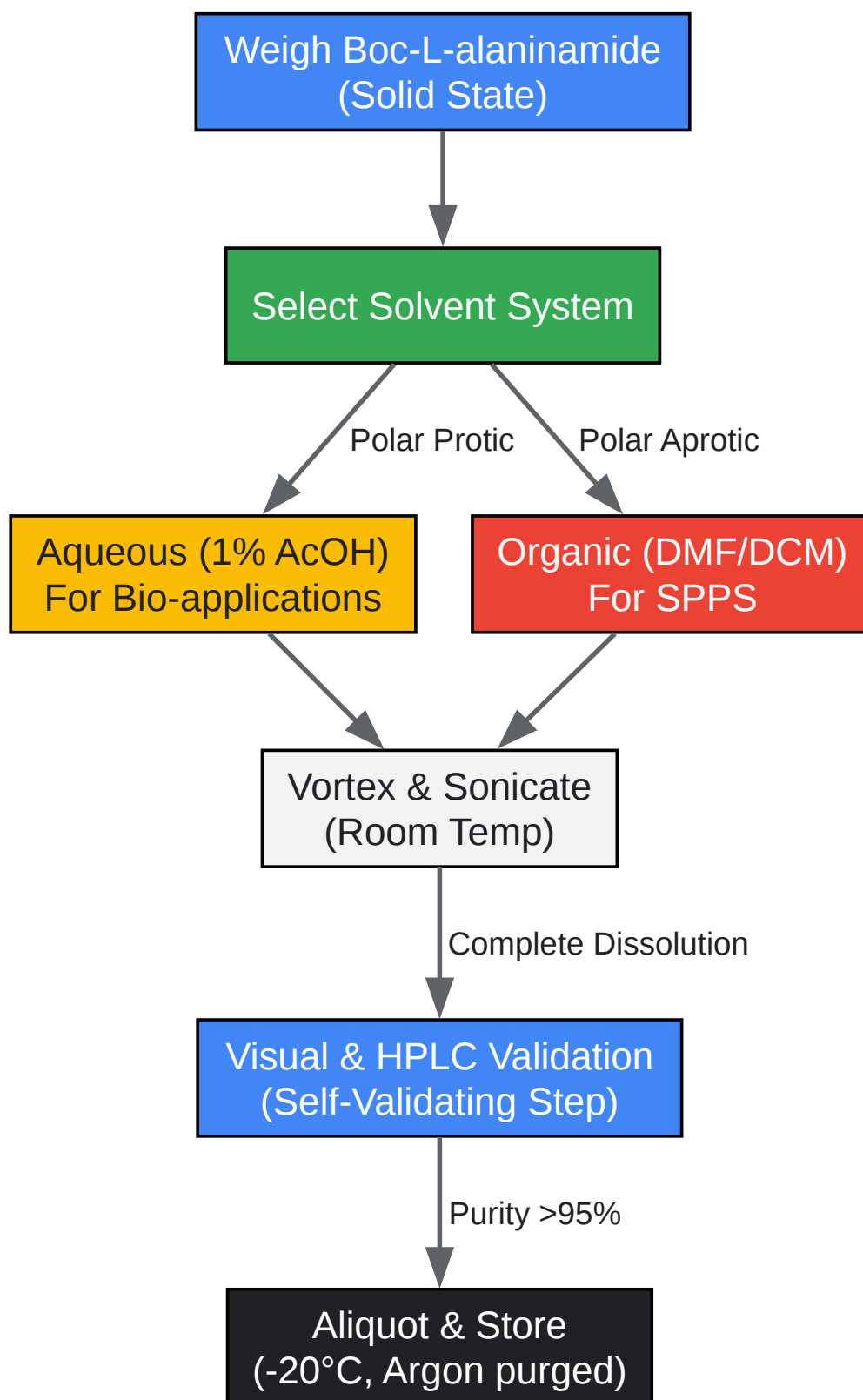
Expertise & Experience Note: Merely adding solvent to the powder is insufficient for rigorous pharmaceutical workflows. The following protocol integrates a self-validating feedback loop to ensure the concentration and purity of the Boc-L-alaninamide stock solution remain uncompromised prior to use.

Step-by-Step Methodology:

- Thermal Equilibration: Remove the Boc-L-alaninamide vial from -20°C storage and place it in a desiccator at room temperature for 30–45 minutes prior to opening.
- Gravimetric Measurement: Weigh the target mass (e.g., 18.82 mg for a 100 mM solution in 1 mL) using a calibrated analytical balance (± 0.01 mg precision).
- Solvent Introduction:
 - For SPPS / Organic Synthesis: Add 1.0 mL of anhydrous DMF or DCM[5].
 - For Bioassays: Add 1.0 mL of 1% aqueous acetic acid[1].

- **Dissolution & Agitation:** Vortex the mixture vigorously for 30 seconds. If micro-particulates remain, sonicate the vial in a water bath at room temperature for 2–5 minutes. Causality: Do not use a heated ultrasonic bath; thermal stress combined with acoustic cavitation can induce premature deprotection of the Boc group.
- **Self-Validating Quality Control (QC):**
 - **Visual Validation:** Hold the vial against a dark background under a strong light source. The solution must be optically clear with zero Tyndall effect (light scattering), confirming complete dissolution.
 - **Chromatographic Validation:** Inject a 1 μL aliquot into an HPLC-UV system (monitored at 210 nm) to confirm chemical purity (>95%) and verify the absence of the free L-alaninamide degradation peak^[2].
- **Aliquot & Preservation:** If the solution is not consumed immediately, divide it into single-use aliquots using non-absorbing polypropylene or silanized glass vials. Purge the headspace of each vial with argon, seal tightly with Parafilm, and store at -20°C ^[7].

Section 4: Workflow Visualization



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Workflow for Boc-L-alaninamide dissolution, validation, and storage.

References

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Sources

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